

Clinical Trial Data for Afuresertib Combinations

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Compound Focus: Afuresertib

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Combination Drug	Cancer Type	Trial Phase / Identifier	Key Efficacy Findings	Key Safety Findings
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| **Paclitaxel** [1] [2] [3] | Platinum-resistant ovarian cancer | Phase II (PROFECTA-II / GOG-3044, NCT04374630) [1] | **ITT Population:** Median PFS 4.3 mo vs 4.1 mo (paclitaxel alone); HR 0.7 [2] [3] | **Biomarker (pAKT+):** Median PFS 5.4 mo vs 2.9 mo (paclitaxel alone); HR 0.4 [2] | **Most Common TEAEs:** Diarrhea (64.6%), anemia (54.5%), neutropenia (50.5%), fatigue (45.5%) [2] | **Grade 3-5 TEAEs:** 69.7% (combo) vs 51.1% (paclitaxel alone) [2] | | **Fulvestrant** [4] [5] | HR+/HER2- locally advanced or metastatic breast cancer (with PIK3CA/AKT1/PTEN alterations) | Phase III (AFFIRM-205) [5] | **Status:** Ongoing; target NDA submission H1 2026 [5] | **Population:** Patients who failed standard therapies [4] | **Status:** Safety and efficacy under investigation [4] |

Detailed Experimental Protocols

Protocol 1: Afuresertib with Paclitaxel in Platinum-Resistant Ovarian Cancer

This protocol is based on the open-label, randomized, active-controlled Phase II PROFECTA-II trial (NCT04374630) [1] [2].

- **Objective:** To assess the efficacy and safety of **afuresertib** plus paclitaxel versus paclitaxel alone.
- **Patient Population:** Patients with platinum-resistant ovarian, fallopian tube, or primary peritoneal carcinoma who relapsed 1 to 6 months after the last dose of first-line platinum-based therapy. Patients had 1-5 prior chemotherapies [2] [3].
- **Dosing Regimen:**
 - **Experimental Arm: Afuresertib** 125 mg orally once daily continuously, plus Paclitaxel 80 mg/m² intravenously on Days 1, 8, and 15 of each 21-day cycle [2] [3].
 - **Control Arm:** Paclitaxel 80 mg/m² IV on the same schedule [2].
- **Primary Endpoint:** Progression-free survival (PFS) assessed by the investigator [1] [2].
- **Biomarker Analysis:** Exploratory analysis of phospho-AKT (pAKT) status by immunohistochemistry (IHC) was performed. A pAKT value >1 was considered positive [2].

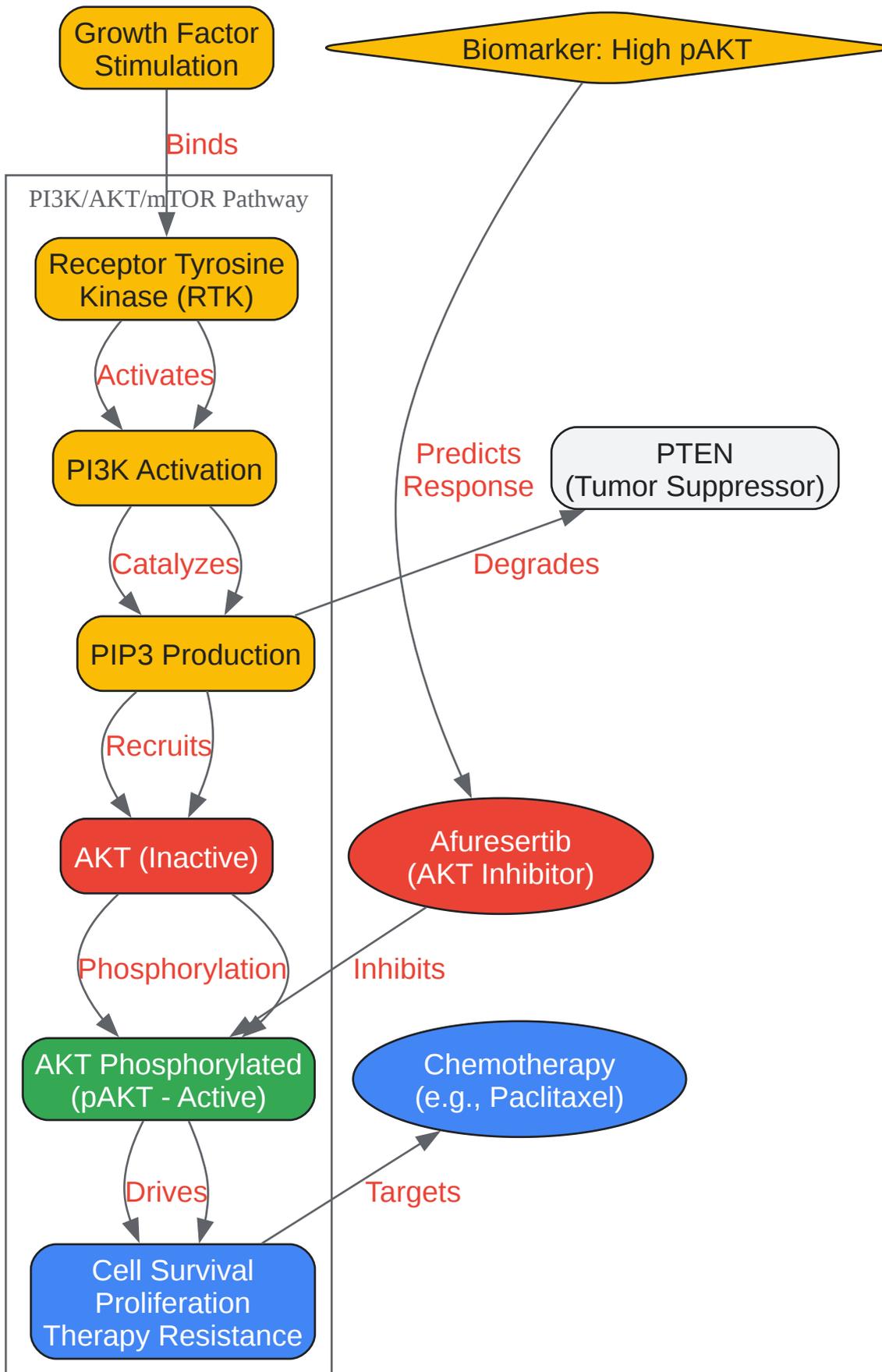
Protocol 2: Afuresertib with Fulvestrant in HR+/HER2- Breast Cancer

This protocol is based on the ongoing AFFIRM-205 Phase III trial in China [4] [5].

- **Objective:** To evaluate the efficacy and safety of **afuresertib** plus fulvestrant in patients who have failed standard therapies [4].
- **Patient Population:** Patients with PIK3CA/AKT1/PTEN-altered, HR-positive, HER2-negative locally advanced or metastatic breast cancer [5].
- **Dosing Regimen:**
 - **Experimental Arm: Afuresertib** (dose not specified in sources) plus Fulvestrant 500 mg intramuscularly on standard dosing schedules [4].
- **Primary Endpoint:** The primary endpoint is not specified in the available sources, but typical endpoints for such trials include PFS.
- **Status:** Subject enrollment is targeted for completion in Q4 2025, with a New Drug Application (NDA) submission expected in H1 2026 [5].

Mechanistic Rationale & Biomarker Strategy

The following diagram illustrates the key signaling pathway and proposed mechanism of action for **afuresertib** combination therapies.



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The PI3K/AKT pathway is a critical signaling cascade frequently hyperactivated in cancers, driving cell survival, proliferation, and resistance to therapy [6]. In the context of platinum-resistant ovarian cancer, platinum and taxane-based chemotherapies can paradoxically activate AKT via phosphorylation, further driving resistance [1]. **Afuresertib**, as a pan-AKT inhibitor, directly targets this mechanism.

- **Mechanism of Action: Afuresertib** is a potent, oral, ATP-competitive inhibitor that targets all three AKT isoforms (AKT1, AKT2, AKT3) [1] [7]. By inhibiting AKT phosphorylation and activation, it aims to restore cancer cell sensitivity to concomitant therapies like paclitaxel or hormone agents like fulvestrant [1].
- **Biomarker-Driven Strategy:** Data from the PROFACTA-II trial indicates that patients with tumors positive for **phospho-AKT (pAKT)** may derive greater benefit from **afuresertib** plus paclitaxel, showing a more pronounced improvement in PFS [1] [2]. This suggests pAKT could be a predictive biomarker for patient selection in future studies.

Key Insights for Research and Development

- **Patient Stratification is Critical:** The future of **afuresertib** development likely hinges on **biomarker-selected patient populations**. The negative overall result in the PROC trial, coupled with the positive signal in pAKT-high patients, underscores the necessity of predictive biomarkers [1] [2].
- **Combination Choice Matters:** The rationale for combining **afuresertib** with fulvestrant in HR+/HER2- breast cancer is strong, given the high frequency of PI3K/AKT pathway alterations in this subtype [5] [6]. The success of another AKT inhibitor, capivasertib, in the same setting validates this approach [6].
- **Safety Profile:** The combination of **afuresertib** and paclitaxel showed a manageable but increased toxicity profile compared to paclitaxel alone, primarily gastrointestinal (diarrhea) and hematological [2] [3]. This requires careful monitoring and management in clinical practice.

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